

An In-depth Technical Guide to the Polarity and Solvent Characteristics of Nitromethane

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Compound of Interest

Compound Name: Nitromethane

Cat. No.: B149229

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Abstract

Nitromethane (CH_3NO_2), the simplest organic nitro compound, is a versatile polar aprotic solvent with a unique combination of physical and chemical properties. Its high polarity, moderate dielectric constant, and ability to dissolve a wide range of compounds make it a valuable tool in organic synthesis, reaction chemistry, and various industrial applications. This technical guide provides a comprehensive overview of the polarity and solvent characteristics of **nitromethane**, including its key physicochemical properties, and details the experimental protocols for their determination. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals who utilize or are considering **nitromethane** in their work.

Physicochemical Properties of Nitromethane

Nitromethane is a colorless, oily liquid with a distinct, fruity odor. Its utility as a solvent is largely dictated by its molecular structure, which features a highly polarized nitro group. This inherent polarity governs its interactions with other molecules and is quantified by several key physicochemical parameters. A summary of these properties is presented in Table 1.

Table 1: Physicochemical Properties of **Nitromethane**

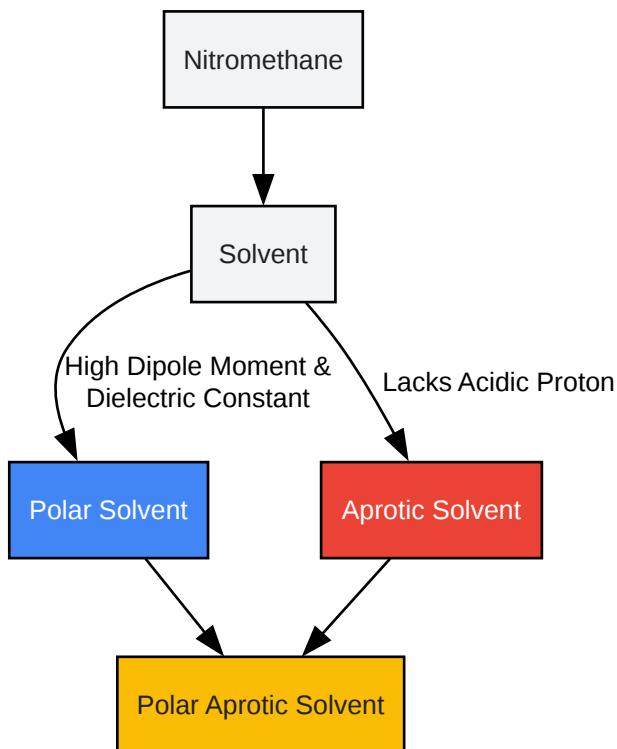
Property	Value	Temperature (°C)	Reference(s)
Molecular Formula	CH ₃ NO ₂	[1][2]	
Molar Mass	61.04 g/mol	[1][2][3]	
Appearance	Colorless, oily liquid	[1][3]	
Density	1.1371 g/cm ³	20	
1.127 g/mL	25	[2][3][4][5]	
Melting Point	-28.7 °C to -29 °C	[2][3][4][5][6][7]	
Boiling Point	101.2 °C	[2][3][4][5][7][8]	
Dielectric Constant (ε)	36 - 39.4	20	[9][10][11]
Dipole Moment (μ)	3.46 - 3.5 D	[5]	
Refractive Index (n _D)	1.3817 - 1.382	20	[2][4][5][6]
Viscosity (η)	0.63 cP	25	[12]
0.614 cP	25	[13]	
Surface Tension	36.53 dyn/cm	25	[12]
Solubility in Water	~10 g/100 mL		
5.5 g/100 mL	20		
Vapor Pressure	27.3 - 28 mmHg	20	[4]

Polarity and Solvent Classification

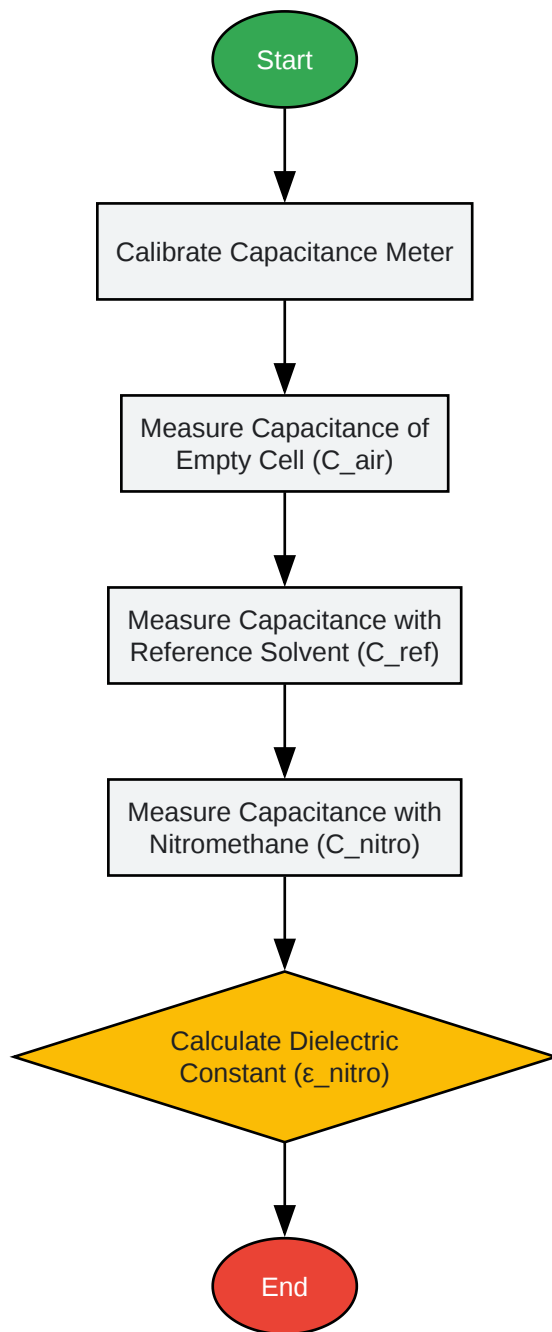
The high dipole moment and dielectric constant of **nitromethane** classify it as a polar solvent. [5] Specifically, it is categorized as a polar aprotic solvent. This means that while the molecule possesses a significant dipole moment, it does not have an acidic proton that can be donated for hydrogen bonding. [5][13] The absence of hydrogen bond donating ability is a crucial characteristic, as it influences the solvation of anionic species and the kinetics of many reactions.

The polarity of **nitromethane** makes it an excellent solvent for a variety of substances, including many organic compounds and some inorganic salts. It is miscible with common organic solvents like diethyl ether, acetone, ethanol, and methanol. Its ability to dissolve positively charged, strongly electrophilic species is a notable feature.

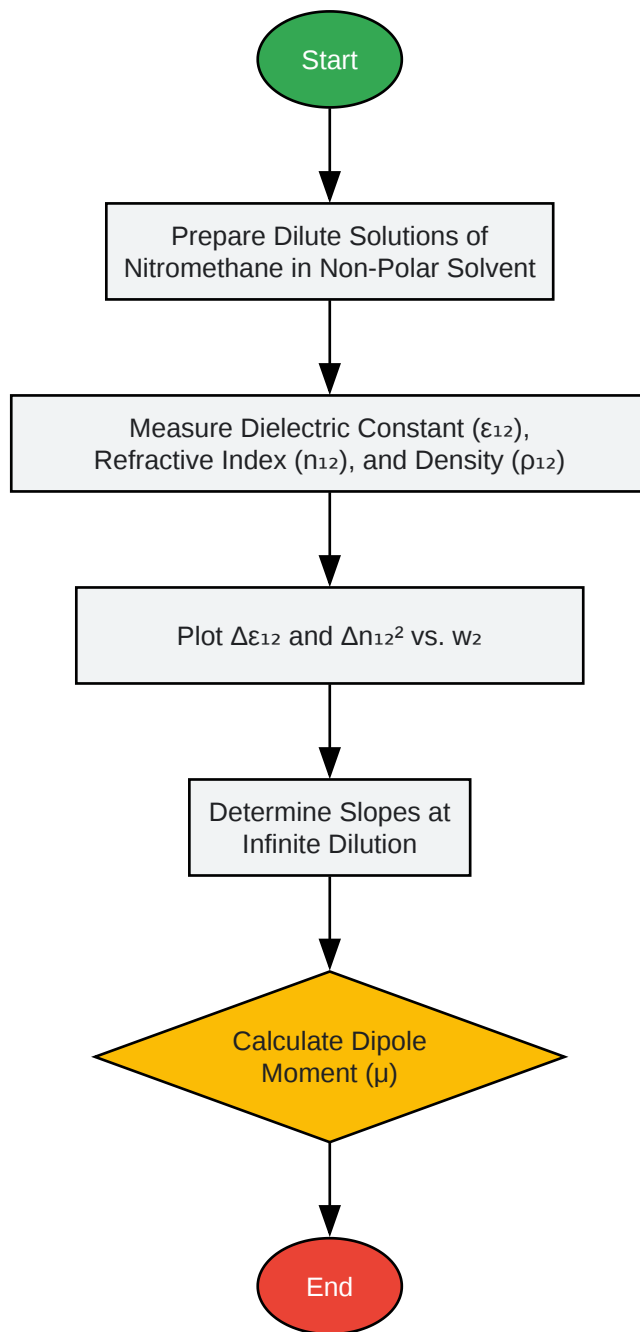
Solvent Classification of Nitromethane



Workflow for Dielectric Constant Measurement



Guggenheim Method Workflow

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References

- 1. A Complete Guide to Refractometers [uk.rs-online.com]
- 2. che.utah.edu [che.utah.edu]
- 3. How Does A Refractometer Work: A Guide (2024) [ryzechemie.com]
- 4. To determine the relative viscosity of given liquid using Ostwald's viscometer | PPTX [slideshare.net]
- 5. ised-isde.canada.ca [ised-isde.canada.ca]
- 6. fpharm.uniba.sk [fpharm.uniba.sk]
- 7. Basics of refractometry | Anton Paar Wiki [wiki.anton-paar.com]
- 8. phys.chem.elte.hu [phys.chem.elte.hu]
- 9. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 10. gvda-instrument.com [gvda-instrument.com]
- 11. rsc.org [rsc.org]
- 12. Determination of viscosity of liquid using Ostwald's viscometer [pharmacyinfo.com]
- 13. scribd.com [scribd.com]
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